

GHS hazard and safety information for 1-Pentadecyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pentadecyne

Cat. No.: B1584982

[Get Quote](#)

An In-depth Technical Guide to the GHS Hazard and Safety Information for **1-Pentadecyne**

This guide provides comprehensive hazard and safety information for **1-Pentadecyne** (CAS No: 765-13-9), compiled for researchers, scientists, and professionals in drug development. The following sections detail the Globally Harmonized System (GHS) classification, physicochemical properties, toxicological data, and essential safety protocols.

GHS Hazard Identification and Classification

1-Pentadecyne is classified as a combustible liquid that can cause significant health hazards upon exposure. The aggregated GHS information, based on notifications to the ECHA C&L Inventory, indicates several potential hazards.^[1] It is important to note that the toxicological properties have not been fully investigated.^[2]

GHS Pictograms:

 Exclamation Mark

GHS07

 Health Hazard

GHS08

Signal Word: Danger^[1]^[3]

The following table summarizes the GHS hazard and precautionary statements for **1-Pentadecyne**.

Category	Code	Statement	Citations
Hazard Statements	H227	Combustible liquid.	[3][4]
H304	May be fatal if swallowed and enters airways.	[1]	
H315	Causes skin irritation.	[1]	
H319	Causes serious eye irritation.	[1]	
H335	May cause respiratory irritation.	[1]	
Precautionary Statements	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[4]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2][4]	
P301 + P316	IF SWALLOWED: Get emergency medical help immediately.	[1]	
P331	Do NOT induce vomiting.	[1]	
P302 + P352	IF ON SKIN: Wash with plenty of water.	[1]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water	[1]	

for several minutes.
Remove contact
lenses, if present and
easy to do. Continue
rinsing.

P403 + P235

Store in a well-
ventilated place. Keep [\[2\]](#)[\[4\]](#)
cool.

P501

Dispose of
contents/container to
an approved waste [\[2\]](#)[\[4\]](#)
disposal plant.

Physicochemical and Toxicological Data

Quantitative Physicochemical Properties

The table below lists the key physical and chemical properties of **1-Pentadecyne**.

Property	Value	Citations
CAS Number	765-13-9	[1] [2]
Molecular Formula	C ₁₅ H ₂₈	[1]
Molecular Weight	208.38 g/mol	[1] [5]
Appearance	Colorless Liquid	[4]
Density	0.794 g/mL at 20 °C	[3] [5]
Flash Point	> 90 °C / > 194 °F	[2]
Refractive Index	n _{20/D} 1.442	[5]
Water Solubility	Not miscible	[3]

Toxicological Data Summary

Comprehensive toxicological data for **1-Pentadecyne** is limited. The toxicological properties have not been fully investigated.[\[2\]](#)

Toxicological Endpoint	Data	Citations
Acute Toxicity	No data available.	[2]
Skin Corrosion/Irritation	Causes skin irritation.	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1]
Respiratory Sensitization	No information available.	[2]
Skin Sensitization	No information available.	[2]
Carcinogenicity	Not listed as a carcinogen by any agency.	[2]

Experimental and Safety Protocols

Strict adherence to safety protocols is mandatory when handling **1-Pentadecyne**.

Handling and Storage

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, eye shields, and protective clothing.[\[2\]](#)[\[5\]](#) Ensure the work area is well-ventilated to avoid inhalation of vapors.[\[2\]](#) Avoid all contact with skin, eyes, and clothing.[\[2\]](#) Keep the substance away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)[\[4\]](#)
- Storage: Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#) Keep containers tightly closed when not in use.[\[2\]](#)

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If symptoms occur, seek medical attention.[\[2\]](#)

- Inhalation: Move the individual to fresh air. If breathing difficulties occur, seek immediate medical attention.[\[2\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Get medical attention if symptoms occur.[\[2\]](#)

Fire-Fighting Measures

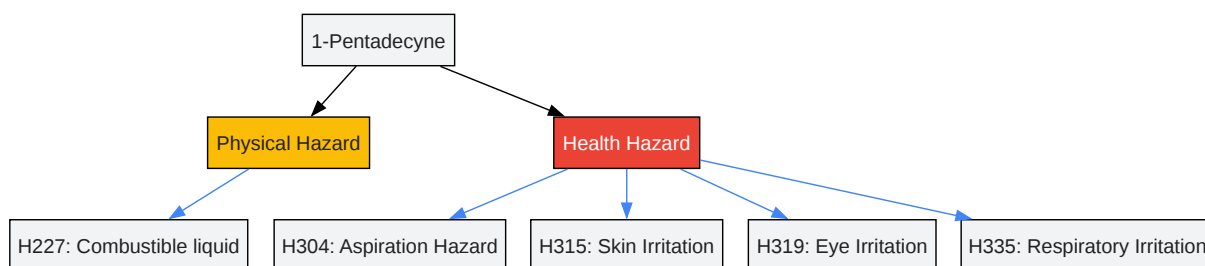
- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[2\]](#) Water mist can be used to cool closed containers.[\[2\]](#)
- Specific Hazards: The material is combustible and containers may explode when heated.[\[2\]](#)
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[2\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition. Use personal protective equipment as required.[\[2\]](#)
- Containment: For spills, sweep up and shovel the material into suitable containers for disposal.[\[2\]](#)

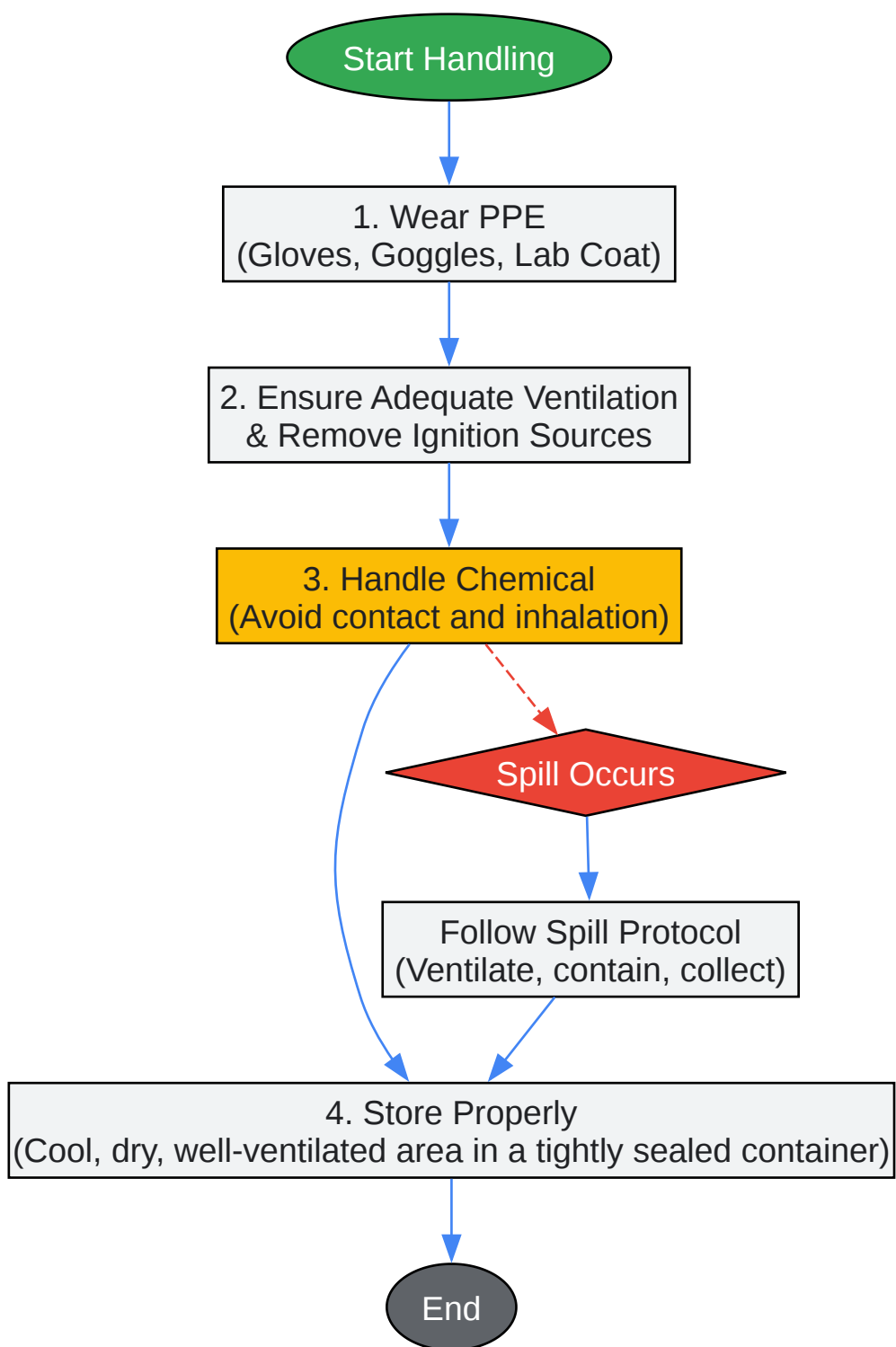
Visualized Workflows and Relationships

The following diagrams illustrate the GHS hazard relationships and a standard safe handling workflow for **1-Pentadecyne**.



[Click to download full resolution via product page](#)

Caption: GHS Hazard Profile for **1-Pentadecyne**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Pentadecyne | C₁₅H₂₈ | CID 69825 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. 1-PENTADECYNE | 765-13-9 [chemicalbook.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. 1-十五炔 ≥97.0% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [GHS hazard and safety information for 1-Pentadecyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584982#ghs-hazard-and-safety-information-for-1-pentadecyne]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com